

# Proper Disposal of Methyl Nonanoate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **methyl nonanoate**, a combustible liquid commonly used in laboratory settings.

## **Key Safety and Physical Properties**

Adherence to safety protocols begins with understanding the substance's properties. Below is a summary of key quantitative data for **methyl nonanoate**.



Property	Value
CAS Number	1731-84-6
Molecular Formula	C10H20O2
Molecular Weight	172.27 g/mol
Appearance	Colorless to almost colorless clear liquid[1]
Odor	Aromatic
Boiling Point	213 °C / 415.4 °F @ 760 mmHg[2]
Melting Point	-30 °C / -22 °F[2]
Flash Point	81 °C / 177.8 °F - 87 °C / 188.6 °F[2][3]
Density	0.875 g/cm³ at 20 °C (68 °F)[4]
Solubility in Water	Not miscible or difficult to mix[4]

# **Immediate Safety and Handling Precautions**

**Methyl nonanoate** is classified as a combustible liquid[2][4]. Therefore, it is crucial to keep it away from heat, sparks, open flames, and hot surfaces[1][2][4][5]. When handling this chemical, always wear appropriate personal protective equipment (PPE), including protective gloves, protective clothing, eye protection, and face protection[4][5]. Ensure adequate ventilation to avoid inhalation of vapors[3].

In the event of a spill, immediately remove all sources of ignition. For small spills, absorb the liquid with an inert material such as sand, diatomite, or universal binders[3][4]. For larger spills, first cover with sand or earth before collection[6]. The collected material should be placed in a suitable, closed container for disposal[2][3]. Do not allow the product to enter sewers or surface and ground water[4].

# **Step-by-Step Disposal Procedure**

The proper disposal of **methyl nonanoate** must be in accordance with local, regional, and national regulations[4]. It is imperative to consult these regulations to ensure complete and accurate classification of the waste[2].



### Experimental Protocol for Disposal:

- Waste Identification: Characterize the methyl nonanoate waste. Determine if it is mixed with other substances, which may alter its hazardous properties.
- Containerization: Place the waste **methyl nonanoate** in a clearly labeled, sealed, and compatible container. Ensure the container is suitable for flammable liquids.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents[2][3]. The storage area should be a designated and approved location for hazardous waste.
- Waste Disposal Request: Contact your institution's Environmental Health and Safety (EHS)
  office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
  Provide them with the complete chemical name and any other relevant information about the waste.
- Documentation: Maintain a record of the disposal, including the date, quantity, and method of disposal, as required by your institution and local regulations.

It is important to note that **methyl nonanoate** should not be disposed of with household garbage or allowed to reach the sewage system[4].

# **Logical Workflow for Methyl Nonanoate Disposal**

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **methyl nonanoate**.





Click to download full resolution via product page

Fig. 1: Methyl Nonanoate Disposal Workflow

## **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. Methyl Nonanoate 1731-84-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. fishersci.com [fishersci.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. agilent.com [agilent.com]
- 5. file.medchemexpress.eu [file.medchemexpress.eu]
- 6. cosmobiousa.com [cosmobiousa.com]
- To cite this document: BenchChem. [Proper Disposal of Methyl Nonanoate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b163019#methyl-nonanoate-proper-disposal-procedures]





#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com